

# Application Notes and Protocols for Non-destructive Measurement of Ytterbium-171 Qubits

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## Compound of Interest

Compound Name: Ytterbium-171

Cat. No.: B1261637

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Ytterbium-171** ( $^{171}\text{Yb}$ ) has emerged as a leading platform for quantum information processing, primarily due to its unique atomic structure. The  $^{171}\text{Yb}$  isotope possesses a nuclear spin of  $1/2$ , which serves as a robust qubit with long coherence times. A key advantage of  $^{171}\text{Yb}$  is that its ground electronic state has zero electronic angular momentum, making the nuclear spin qubit exceptionally well-isolated from environmental magnetic and electric field noise.<sup>[1]</sup> This property also facilitates high-fidelity non-destructive measurements, a critical requirement for scalable quantum computing and advanced quantum sensing applications.<sup>[1][2]</sup>

Quantum non-demolition (QND) measurement allows for the determination of a qubit's state without altering it, enabling repeated measurements and the implementation of quantum error correction protocols.<sup>[1][2]</sup> This document provides an overview of the principles and protocols for non-destructive measurement of  $^{171}\text{Yb}$  qubits, tailored for researchers and professionals in the quantum sciences.

## Principle of Non-destructive Measurement in $^{171}\text{Yb}$

The non-destructive measurement of a  $^{171}\text{Yb}$  qubit is typically achieved through state-selective fluorescence. The two levels of the nuclear spin qubit, denoted as  $|0\rangle$  and  $|1\rangle$ , are distinguished

by driving a cycling transition from one of the qubit states to an excited electronic state. When the qubit is in this "bright" state, it will scatter many photons under laser illumination, resulting in a strong fluorescence signal. Conversely, the other qubit state, the "dark" state, does not couple to the laser field and thus scatters no photons. By detecting the presence or absence of scattered photons, the qubit state can be determined with high fidelity without disturbing the population in the dark state.

Recent advancements have demonstrated repetitive readout and real-time control of  $^{171}\text{Yb}$  nuclear spin qubits with fidelities exceeding 99%.[\[1\]](#)[\[2\]](#)

## Key Performance Metrics

The efficacy of non-destructive measurement techniques is characterized by several key metrics. The following table summarizes reported performance data for various methods applied to  $^{171}\text{Yb}$  qubits.

Measurement Technique	Fidelity	Measurement Time	Qubit Survival Probability	Reference
Fluorescence Readout	99.5(4)%	-	99.3(6)% (single tweezer)	<a href="#">[3]</a>
Fluorescence Readout	99.856(8)%	28.1 $\mu\text{s}$	-	<a href="#">[4]</a> <a href="#">[5]</a>
Fluorescence Readout	99.915(7)%	99.8 $\mu\text{s}$	-	<a href="#">[4]</a> <a href="#">[5]</a>
$^2\text{D}_{3/2}$ State Shelving	99.88(2)%	-	-	<a href="#">[6]</a> <a href="#">[7]</a>
Mid-circuit Measurement	>99% (inferred)	-	-	<a href="#">[8]</a>
Quantum Non-Demolition	-	-	-	<a href="#">[9]</a> <a href="#">[10]</a>

## Experimental Protocols

## State-Selective Fluorescence Detection

This is the most common method for reading out the state of  $^{171}\text{Yb}$  qubits.

Methodology:

- **State Preparation:** Initialize the  $^{171}\text{Yb}$  ion into a desired superposition of the  $|0\rangle$  and  $|1\rangle$  qubit states. This is typically done using microwave or optical Raman transitions.
- **Laser Tuning:** A laser is tuned to a cycling transition that is resonant with one of the qubit states (e.g.,  $|1\rangle$ ) and an excited electronic state. The other qubit state ( $|0\rangle$ ) remains uncoupled.
- **Fluorescence Collection:** The ion is illuminated with the resonant laser for a specific duration. If the ion is in the bright state ( $|1\rangle$ ), it will repeatedly absorb and emit photons. These fluorescent photons are collected using high numerical aperture optics and directed to a sensitive photodetector, such as a photomultiplier tube (PMT) or an electron-multiplying CCD (EMCCD) camera.
- **State Discrimination:** The number of detected photons within the measurement window is counted. A threshold is set to discriminate between the bright and dark states. A photon count above the threshold indicates the qubit was in the  $|1\rangle$  state, while a count below the threshold indicates the  $|0\rangle$  state.

State-Selective Fluorescence Detection Workflow

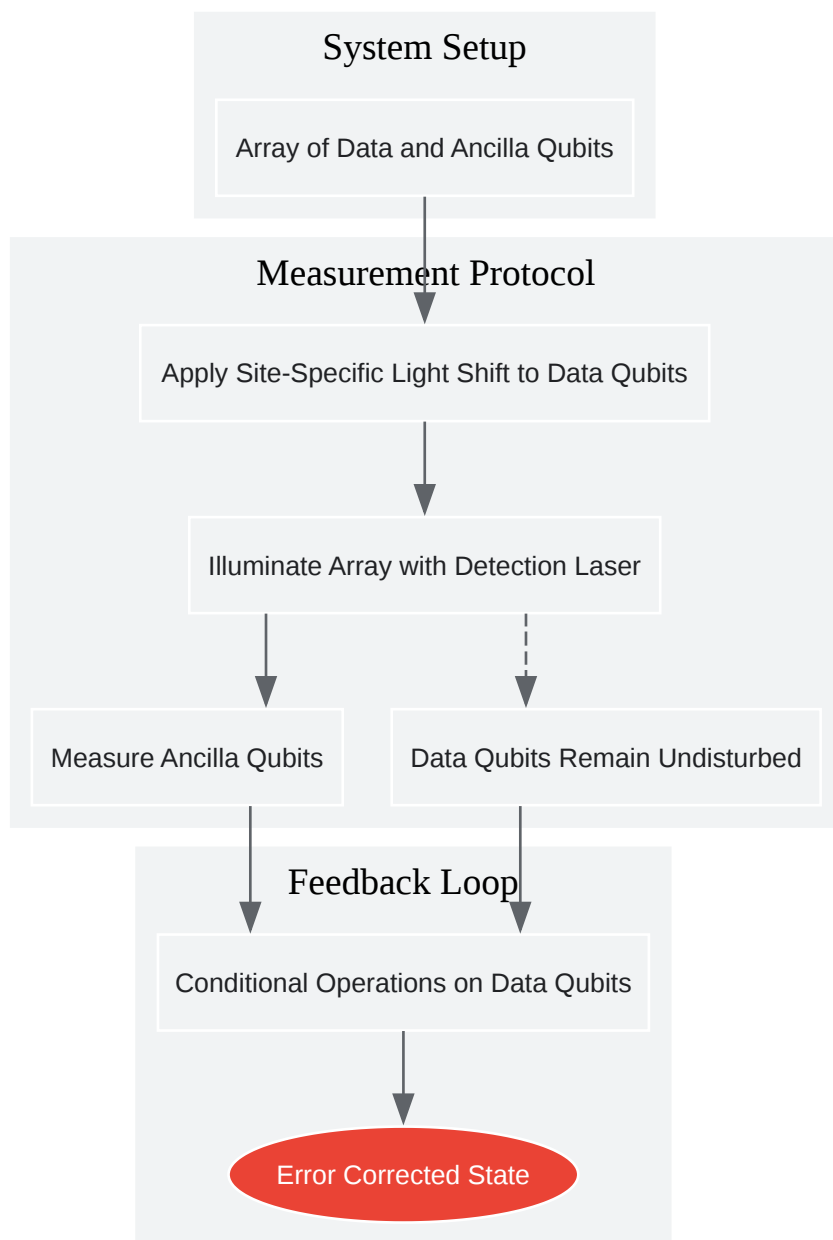
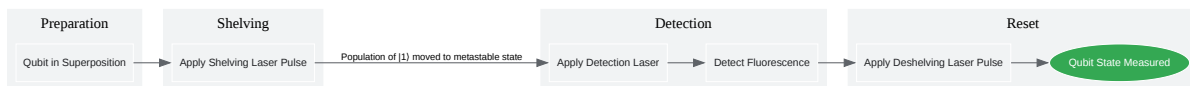
## State Shelving for Enhanced Fidelity

To further improve measurement fidelity, a technique called state shelving can be employed. This involves transferring the population of one qubit state to a long-lived metastable state that is immune to the detection laser.

Methodology:

- **State Preparation:** Prepare the  $^{171}\text{Yb}$  qubit in a superposition state.
- **Shelving Pulse:** Apply a narrow-linewidth laser pulse that selectively excites the population from one of the qubit states (e.g.,  $|1\rangle$ ) to a metastable state, such as the  $^2\text{D}_{3/2}$  or  $^2\text{F}_{7/2}$  state.

- **Fluorescence Detection:** Proceed with the standard fluorescence detection protocol. Now, the shelved state is the dark state, and the remaining ground state is the bright state. This method significantly reduces errors from off-resonant scattering from the dark state during detection.
- **Deshelving:** After the measurement, another laser pulse can be used to return the population from the metastable state back to the ground state qubit manifold, allowing for subsequent quantum operations.



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